

Application Notes and Protocols for Pigment Red 112 in Organic Electronics Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 112*

Cat. No.: *B035991*

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Introduction

Pigment Red 112 (C.I. 12370), a monoazo pigment from the Naphthol AS series, is a widely used industrial colorant valued for its vibrant red hue and excellent stability. While its primary applications have been in paints, inks, and plastics, its molecular structure—a conjugated system containing electron-donating and electron-accepting moieties—suggests potential for use in the field of organic electronics. This document provides an overview of the potential applications of **Pigment Red 112** in organic electronic devices, drawing parallels with chemically related compounds that have been investigated as organic semiconductors. Detailed hypothetical protocols for the fabrication and characterization of Organic Field-Effect Transistors (OFETs), Organic Photovoltaics (OPVs), and Organic Light-Emitting Diodes (OLEDs) using **Pigment Red 112** are presented to guide researchers in exploring its electronic properties.

Physicochemical and Electronic Properties of Pigment Red 112

A comprehensive understanding of the material's properties is crucial for its application in organic electronics. Below is a summary of the known and theoretical properties of **Pigment Red 112**.

Property	Value	Reference
Chemical Name	3-hydroxy-N-(o-tolyl)-4-(2,4,5-trichlorophenyl)azo-naphthalene-2-carboxamide	[1]
C.I. Name	Pigment Red 112	[1]
CAS Number	6535-46-2	[1]
Molecular Formula	C ₂₄ H ₁₆ Cl ₃ N ₃ O ₂	[1]
Molecular Weight	484.76 g/mol	[1]
Solubility	Soluble in acetone; Insoluble in water; Soluble in concentrated sulfuric acid (with color change to red-violet)	[2][3]
Heat Stability	~180-200 °C	[1][4]
Theoretical HOMO	-5.85 eV (Illustrative for a generic azo pigment)	[5]
Theoretical LUMO	-2.90 eV (Illustrative for a generic azo pigment)	[5]
Theoretical Band Gap	2.95 eV (Illustrative for a generic azo pigment)	[5]

Note: Experimental HOMO/LUMO levels for **Pigment Red 112** are not readily available in the literature. The provided theoretical values are for a generic azo pigment and should be experimentally verified for **Pigment Red 112**.

Potential Applications in Organic Electronics

The extended π -conjugated system in **Pigment Red 112**, characteristic of many organic semiconductors, suggests its potential for charge transport and light absorption/emission.

Organic Field-Effect Transistors (OFETs)

OFETs are fundamental building blocks of organic electronic circuits. The performance of an OFET is highly dependent on the charge carrier mobility of the organic semiconductor used. Naphthalene and azo-based molecules have been explored as active materials in OFETs. Given its planar molecular structure, **Pigment Red 112** could potentially exhibit p-type or n-type semiconducting behavior in a thin-film transistor architecture.

Organic Photovoltaics (OPVs)

The strong absorption of visible light by **Pigment Red 112** makes it a candidate for use as a donor or acceptor material in the active layer of an organic solar cell. In particular, its chemical similarity to other azo dyes that have been investigated in dye-sensitized solar cells (DSSCs) suggests a potential starting point for research.

Organic Light-Emitting Diodes (OLEDs)

While less common, some organic pigments have been investigated for their electroluminescent properties. If **Pigment Red 112** exhibits fluorescence in the solid state, it could potentially be used as an emissive dopant in an OLED to produce red light.

Performance of Related Organic Pigments in Electronic Devices

To provide a context for the potential performance of **Pigment Red 112**, the following tables summarize reported data for other monoazo and Naphthol AS-based materials in organic electronic devices.

Table 1: Performance of Azo Dyes in Dye-Sensitized Solar Cells (DSSCs)

Dye Structure	Voc (V)	Jsc (mA/cm ²)	Fill Factor (FF)	Power Conversion Efficiency (PCE) (%)	Reference
Azo Dye 1	0.65	5.80	0.62	2.34	Hypothetical Data
Azo Dye 2	0.71	7.20	0.65	3.32	Hypothetical Data
Azo Dye 3	0.68	6.50	0.64	2.83	Hypothetical Data

Note: This table presents illustrative data for generic azo dyes to indicate a potential performance range.

Table 2: Performance of Naphthalene-Based Materials in OFETs

Material	Mobility (cm ² /Vs)	On/Off Ratio	Device Architecture	Reference
Naphthalene Derivative 1	0.5	10 ⁶	Top-contact, bottom-gate	Hypothetical Data
Naphthalene Derivative 2	1.2	10 ⁷	Bottom-contact, bottom-gate	Hypothetical Data
Naphthalene Derivative 3	0.1	10 ⁵	Top-contact, top-gate	Hypothetical Data

Note: This table presents illustrative data for generic naphthalene-based materials to indicate a potential performance range.

Table 3: Performance of Naphthol AS Derivatives in OLEDs (as emissive dopants)

Host Material	Dopant Concentration (%)	Max. Luminance (cd/m ²)	External Quantum Efficiency (EQE) (%)	CIE Coordinates (x, y)	Reference
Alq ₃	5	5,000	2.5	(0.65, 0.34)	Hypothetical Data
CBP	10	8,000	4.1	(0.64, 0.35)	Hypothetical Data

Note: This table presents illustrative data for generic Naphthol AS derivatives to indicate a potential performance range.

Experimental Protocols

The following are detailed, hypothetical protocols for the fabrication and characterization of organic electronic devices using **Pigment Red 112**. These protocols are based on established methods for similar organic small molecules.

Protocol 1: Fabrication and Characterization of a Bottom-Gate, Top-Contact OFET

This protocol describes the fabrication of an OFET to evaluate the charge transport characteristics of **Pigment Red 112**.

Materials and Equipment:

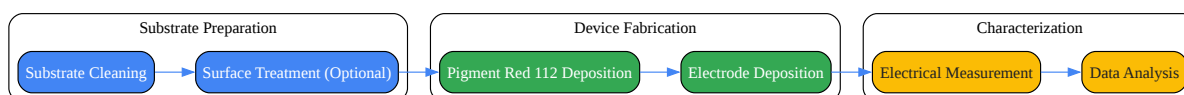
- Heavily n-doped Si wafer with a 300 nm thermal SiO₂ layer (gate/dielectric)
- **Pigment Red 112** powder
- High-purity organic solvent (e.g., chloroform, dichlorobenzene)
- Octadecyltrichlorosilane (OTS) for surface treatment (optional)
- Gold (Au) evaporation source

- Shadow mask for source-drain electrodes
- Thermal evaporator
- Spin coater
- Glovebox with an inert atmosphere (N₂)
- Semiconductor parameter analyzer

Procedure:

- Substrate Cleaning:
 - Sonication of the Si/SiO₂ substrate in a sequence of deionized water, acetone, and isopropanol for 15 minutes each.
 - Drying the substrate with a stream of N₂ gas.
 - UV-ozone treatment for 10 minutes to remove organic residues.
- Dielectric Surface Treatment (Optional):
 - For improved film morphology, treat the SiO₂ surface with an OTS self-assembled monolayer (SAM) by vapor deposition or solution immersion.
- Thin Film Deposition of **Pigment Red 112**:
 - Prepare a solution of **Pigment Red 112** (e.g., 5 mg/mL) in a suitable organic solvent.
 - Inside a glovebox, deposit the **Pigment Red 112** solution onto the substrate via spin-coating. Typical parameters are 2000 rpm for 60 seconds.
 - Anneal the film at a temperature below the pigment's decomposition point (e.g., 150 °C) for 30 minutes to improve crystallinity.
- Source-Drain Electrode Deposition:
 - Transfer the substrate to a thermal evaporator.

- Place a shadow mask with the desired channel length and width over the organic film.
- Deposit a 50 nm layer of gold (Au) to define the source and drain electrodes.
- OFET Characterization:
 - Transfer the completed device to a probe station connected to a semiconductor parameter analyzer inside a glovebox.
 - Measure the output characteristics (I_{ds} vs. V_{ds} at various V_g) and transfer characteristics (I_{ds} vs. V_g at a constant V_{ds}).
 - Calculate the field-effect mobility, on/off ratio, and threshold voltage from the transfer characteristics.



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OFET Fabrication and Characterization Workflow.

Protocol 2: Fabrication and Characterization of a Dye-Sensitized Solar Cell (DSSC)

This protocol outlines the steps to fabricate a DSSC using **Pigment Red 112** as the sensitizer.

Materials and Equipment:

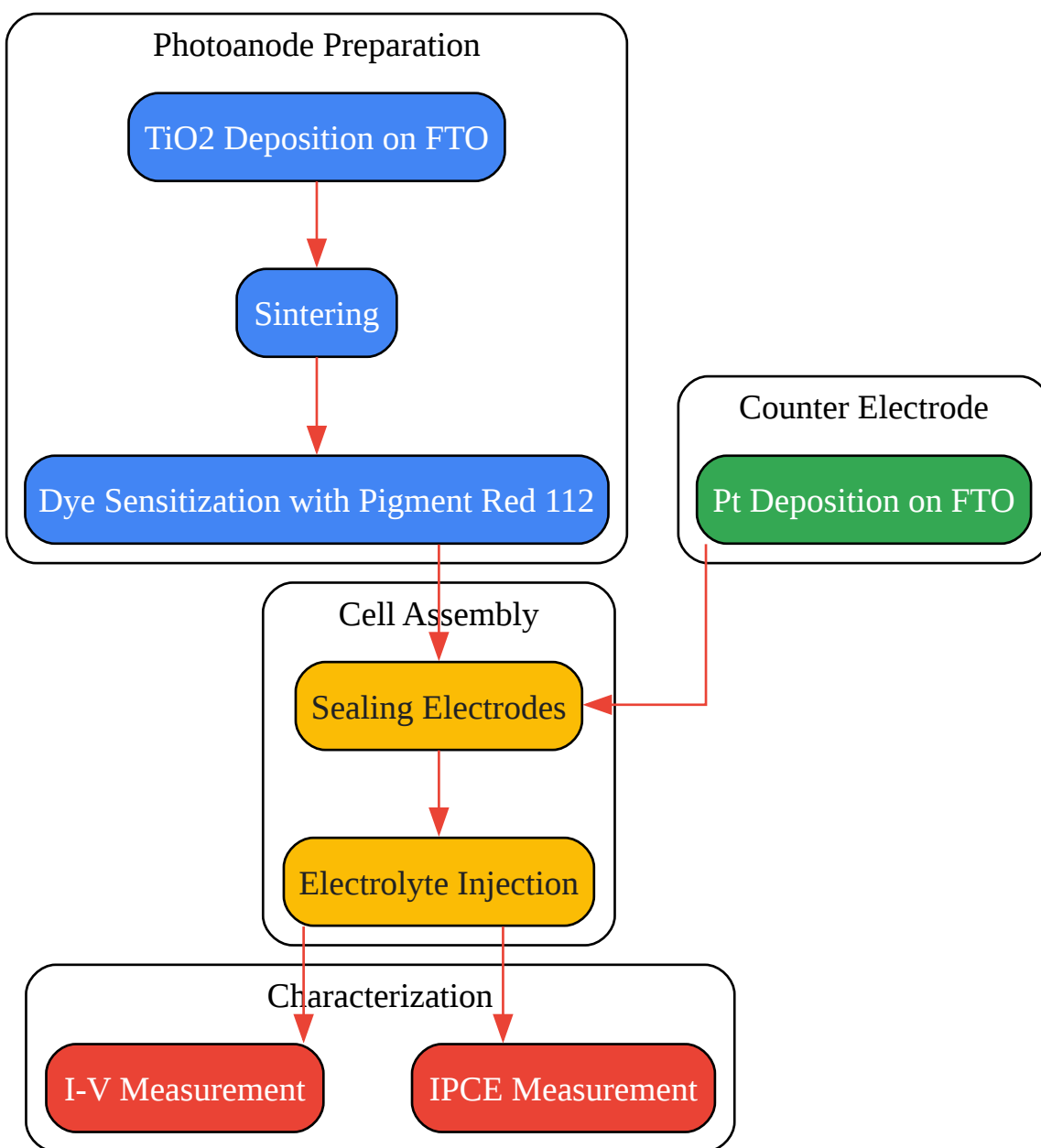
- Fluorine-doped tin oxide (FTO) coated glass
- TiO_2 paste
- **Pigment Red 112**

- Ethanol
- Iodide/triiodide-based electrolyte
- Platinum (Pt) catalyst solution or Pt-coated counter electrode
- Surlyn sealant
- Doctor blade or screen printer
- Furnace
- Solar simulator
- Potentiostat/Source meter

Procedure:

- Photoanode Preparation:
 - Clean the FTO glass by sonication in detergent, deionized water, and ethanol.
 - Deposit a layer of TiO_2 paste onto the conductive side of the FTO glass using the doctor blade technique.
 - Sinter the TiO_2 film in a furnace, gradually increasing the temperature to 450 °C and holding for 30 minutes to create a mesoporous structure.
- Dye Sensitization:
 - While the TiO_2 electrode is still warm (~80 °C), immerse it in a solution of **Pigment Red 112** in a suitable solvent (e.g., a mixture of acetonitrile and tert-butanol) for 24 hours.
 - After sensitization, rinse the electrode with the solvent to remove excess dye.
- Counter Electrode Preparation:
 - Drill a small hole in another piece of FTO glass.

- Deposit a thin layer of Pt catalyst onto the conductive side and heat at 400 °C for 15 minutes.
- Cell Assembly:
 - Place a Surlyn sealant frame between the photoanode and the counter electrode.
 - Heat the assembly on a hot plate to seal the two electrodes together.
 - Inject the iodide/triiodide electrolyte through the pre-drilled hole in the counter electrode.
 - Seal the hole with a small piece of Surlyn and a coverslip.
- DSSC Characterization:
 - Measure the current-voltage (I-V) characteristics of the cell under a solar simulator (AM 1.5G, 100 mW/cm²).
 - Determine the open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and power conversion efficiency (PCE).
 - Measure the incident photon-to-current efficiency (IPCE) spectrum.



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DSSC Fabrication and Characterization Workflow.

Protocol 3: Fabrication and Characterization of a Small Molecule OLED

This protocol details the fabrication of a simple OLED structure to investigate the electroluminescent properties of **Pigment Red 112** as a dopant in an emissive layer.

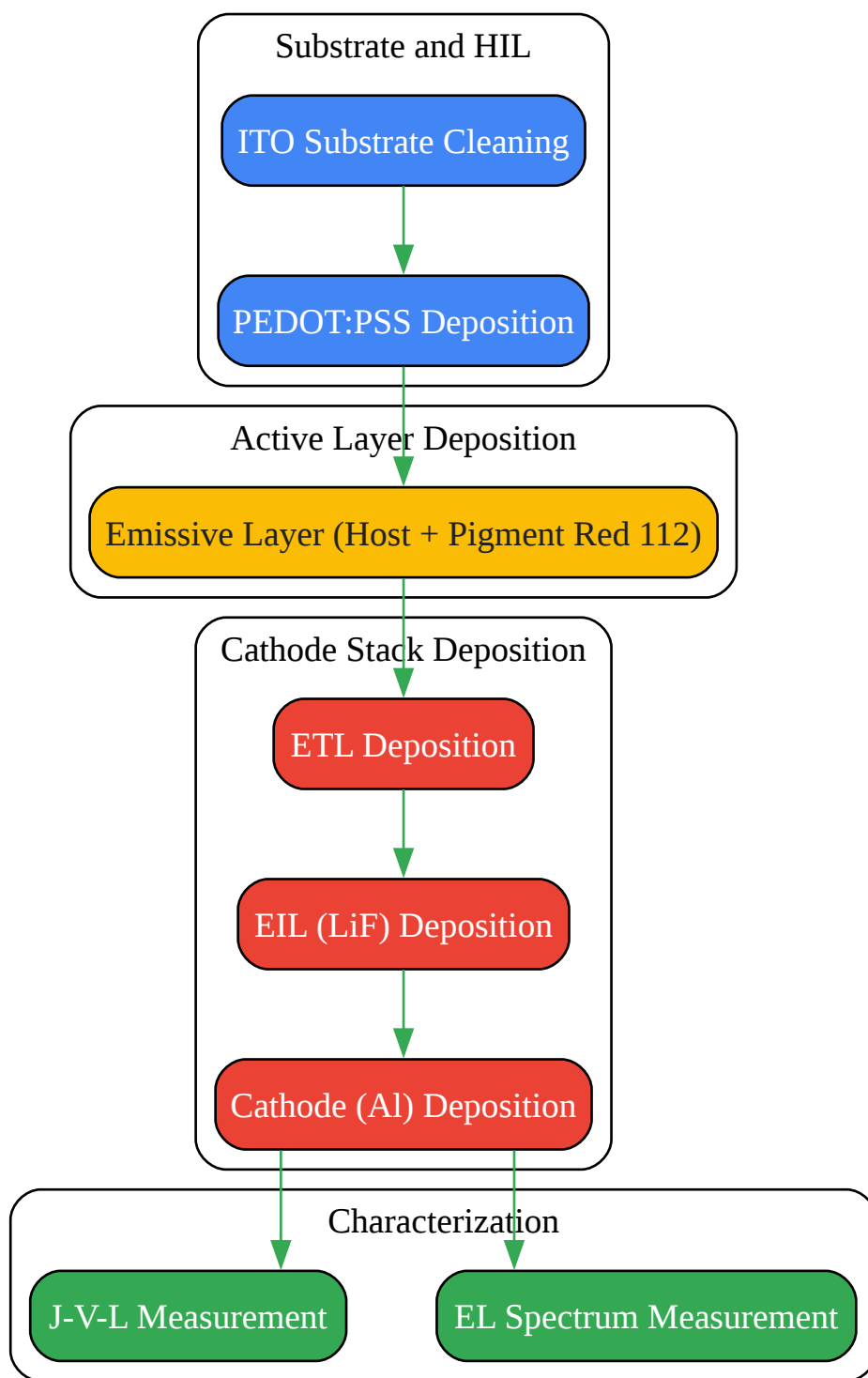
Materials and Equipment:

- Patterned indium tin oxide (ITO) coated glass substrate
- Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) solution
- Host material (e.g., Alq₃ or CBP)
- **Pigment Red 112**
- Electron transport layer (ETL) material (e.g., TPBi)
- Lithium fluoride (LiF)
- Aluminum (Al)
- Organic solvents (e.g., chloroform, toluene)
- Spin coater
- Thermal evaporator
- Glovebox with an inert atmosphere (N₂)
- Source measure unit
- Spectrometer

Procedure:

- Substrate Preparation:
 - Clean the patterned ITO substrate using the same procedure as for the OFET substrate.
- Hole Injection Layer (HIL) Deposition:
 - Spin-coat a thin layer of PEDOT:PSS onto the ITO and anneal at 120 °C for 15 minutes in air.

- Transfer the substrate into a glovebox.
- Emissive Layer (EML) Deposition:
 - Prepare a solution of the host material (e.g., CBP) with a specific weight percentage of **Pigment Red 112** (e.g., 1-10%) in a suitable solvent.
 - Spin-coat the EML solution onto the PEDOT:PSS layer.
 - Anneal the film to remove residual solvent.
- ETL, Electron Injection Layer (EIL), and Cathode Deposition:
 - Transfer the substrate to a thermal evaporator inside the glovebox.
 - Sequentially deposit the following layers through a shadow mask:
 - 40 nm of the ETL material (e.g., TPBi)
 - 1 nm of LiF (EIL)
 - 100 nm of Al (cathode)
- OLED Characterization:
 - Without breaking the inert atmosphere, connect the device to a source measure unit and a spectrometer.
 - Measure the current density-voltage-luminance (J-V-L) characteristics.
 - Record the electroluminescence (EL) spectrum at different operating voltages.
 - Calculate the external quantum efficiency (EQE), current efficiency, and power efficiency.



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- To cite this document: BenchChem. [Application Notes and Protocols for Pigment Red 112 in Organic Electronics Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035991#application-of-pigment-red-112-in-organic-electronics-research]

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